

3-Chloropropyltrichlorogermane chemical properties

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Compound of Interest

Compound Name: 3-Chloropropyltrichlorogermane

CAS No.: 19268-40-7

Cat. No.: B099718

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An In-Depth Technical Guide to **3-Chloropropyltrichlorogermane**: Synthesis, Properties, and Synthetic Potential

Introduction

3-Chloropropyltrichlorogermane, with the chemical formula $C_3H_6Cl_4Ge$, is a bifunctional organogermanium compound of significant interest to synthetic chemists.^[1] As a molecule featuring two distinct reactive sites—a terminal alkyl chloride and a trichlorogermeryl group—it serves as a versatile building block for the synthesis of more complex organogermanium structures and functionalized organic molecules. Organogermanium chemistry, while less explored than its silicon counterpart due to the higher cost of germanium, offers unique reactivity profiles that bridge the gap between organosilicon and organotin compounds.^[2] This guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **3-Chloropropyltrichlorogermane**, with a focus on its potential applications in research and development, including pharmaceutical discovery.

Physicochemical and Safety Properties

The physical and chemical characteristics of **3-Chloropropyltrichlorogermane** dictate its handling, storage, and reactivity. It is a combustible and corrosive liquid that is highly sensitive to moisture.[2] Proper storage under an inert atmosphere is crucial to prevent degradation.

Data Summary Table

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ Cl ₄ Ge	[1]
Molecular Weight	256.53 g/mol	[1]
CAS Number	19268-40-7	[1]
Appearance	Liquid	[2]
Boiling Point	78-79 °C at 8 mmHg	[1]
Density	1.664 g/cm ³	[1]
Refractive Index	1.5070	[1]

Safety and Handling

3-Chloropropyltrichlorogermane is classified as a hazardous substance. It is harmful if swallowed, fatal if inhaled, and causes severe skin burns and eye damage. The compound is also corrosive to metals.

Key Safety Precautions:

- **Handling:** Use only in a well-ventilated area or under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and respiratory protection.[2][3]
- **Storage:** Store in a tightly closed, corrosive-resistant container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, and open flames. Crucially, prevent any contact with water or moisture during storage, as this will lead to hydrolysis.[2]
- **Incompatibilities:** Avoid contact with water, alcohols, strong bases, strong oxidizing agents, and metals.

Molecular Structure and Spectroscopic Profile

Understanding the molecular structure is key to predicting its reactivity and interpreting analytical data.

Caption: Molecular structure of **3-Chloropropyltrichlorogermane**.

Predicted Spectroscopic Analysis

While a dedicated public spectrum is not readily available, the key features of its NMR, IR, and Mass Spectra can be reliably predicted based on its structure.^{[4][5]}

- **¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show three distinct signals, all multiplets, corresponding to the three methylene (-CH₂-) groups of the propyl chain.
 - -Ge-CH₂- (C1): This signal would appear furthest downfield among the methylene groups due to the deshielding effect of the electropositive germanium and three chlorine atoms. Expected as a triplet.
 - -CH₂- (C2): This central methylene group would appear as a multiplet (likely a sextet) due to coupling with the two adjacent methylene groups.
 - -CH₂-Cl (C3): This signal would be shifted downfield due to the deshielding effect of the terminal chlorine atom. Expected as a triplet.
- **¹³C NMR Spectroscopy:** The carbon NMR spectrum should display three unique signals corresponding to the three carbon atoms of the propyl chain.^{[5][6]}
 - -Ge-C- (C1): The carbon directly attached to the germanium atom.
 - -C- (C2): The central carbon of the propyl chain.
 - -C-Cl (C3): The carbon bonded to the terminal chlorine, which would be significantly deshielded.
- **Infrared (IR) Spectroscopy:** The IR spectrum would be characterized by:

- C-H stretching: Strong absorptions in the 2850-3000 cm^{-1} region from the methylene groups.
- CH_2 bending (scissoring): Absorptions around 1450-1470 cm^{-1} .
- C-Cl stretching: A characteristic absorption in the 600-800 cm^{-1} region.
- Ge-Cl stretching: Strong absorptions typically found in the lower frequency region, often below 450 cm^{-1} .
- Mass Spectrometry (MS): The mass spectrum would show a complex molecular ion peak cluster due to the isotopic distribution of both chlorine (^{35}Cl and ^{37}Cl) and germanium (^{70}Ge , ^{72}Ge , ^{73}Ge , ^{74}Ge , ^{76}Ge). The fragmentation pattern would likely involve the loss of chlorine atoms, HCl, and cleavage of the propyl chain.

Synthesis of 3-Chloropropyltrichlorogermane

The synthesis of organotrichlorogermanes can be achieved through the reaction of elemental germanium with tetrachlorogermane (GeCl_4) and an organic chloride.[7] This method proceeds via the formation of a dichlorogermylene ($:\text{GeCl}_2$) intermediate, which then inserts into the carbon-chlorine bond of the alkyl chloride.[7][8]



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Caption: Synthesis workflow via dichlorogermylene intermediate.

Representative Experimental Protocol

This protocol is adapted from the general method described by Okamoto et al. for the synthesis of organotrichlorogermanes.[7][8]

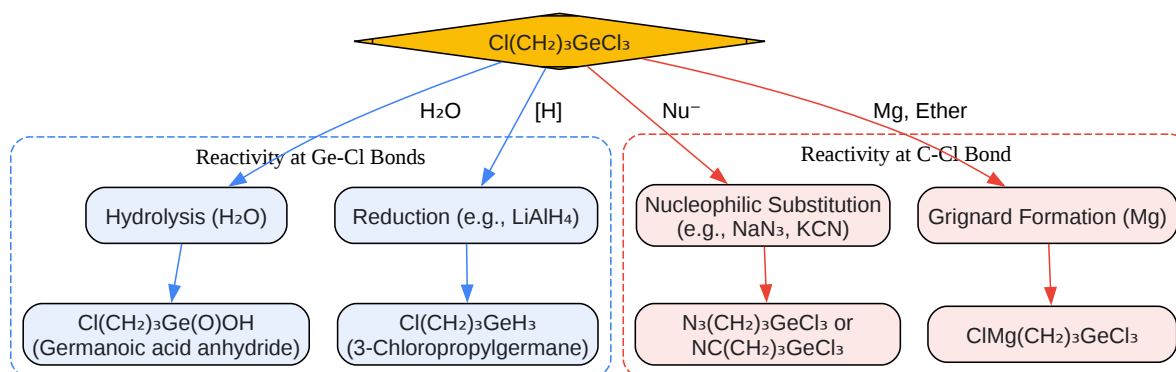
- Apparatus Setup: A high-pressure, stirred autoclave reactor equipped with temperature and pressure controls is charged with elemental germanium powder, germanium tetrachloride

(GeCl_4), and 1,3-dichloropropane. Causality: The use of an autoclave is necessary to reach the required reaction temperatures and contain the pressure of the volatile reactants.

- **Reaction Conditions:** The reactor is sealed and heated to a temperature range of 200-300°C with continuous stirring. The reaction is maintained for several hours. Causality: High temperature is required to facilitate the reaction between solid germanium and liquid GeCl_4 to form the reactive dichlorogermylene intermediate.
- **Reaction Monitoring:** The progress of the reaction can be monitored by sampling and analyzing the mixture via gas chromatography (GC) to observe the consumption of starting materials and the formation of the product.
- **Work-up and Purification:** a. After cooling, the reactor is carefully vented, and the liquid product mixture is collected. b. The crude product is filtered to remove any unreacted germanium powder. c. The resulting liquid is subjected to fractional distillation under reduced pressure. Causality: Vacuum distillation is employed to separate the desired product from lower-boiling starting materials and higher-boiling side products without causing thermal decomposition.
- **Characterization:** The purified **3-Chloropropyltrichlorogermane** is characterized by NMR, IR, and mass spectrometry to confirm its structure and purity.

Chemical Reactivity and Synthetic Utility

The synthetic value of **3-Chloropropyltrichlorogermane** stems from its bifunctional nature. The reactivity at the germanium center is distinct from the reactivity at the terminal carbon-chlorine bond, allowing for selective transformations.[9]



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Caption: Dual reactivity pathways of **3-Chloropropyltrichlorogermane**.

Reactions at the Trichlorogermyl Center

The Ge-Cl bonds are highly susceptible to nucleophilic attack, particularly by water.

- Hydrolysis: The most prominent reaction is rapid hydrolysis upon exposure to moisture.[10]
[11] The trichlorogermyl group converts to a germanoic acid, which readily dehydrates to form a polymeric germoxane or a sesquioxide, $[\text{Cl}(\text{CH}_2)_3\text{GeO}_{1.5}]_n$. This reaction underscores the necessity of anhydrous conditions for handling and storage.[12]
 - Mechanism: The hydrolysis proceeds via sequential nucleophilic substitution at the germanium center, where water molecules displace the chloride ions.[13]
- Reduction: The Ge-Cl bonds can be reduced to Ge-H bonds using standard reducing agents like lithium aluminum hydride (LiAlH_4). This reaction yields 3-chloropropylgermane ($\text{Cl}(\text{CH}_2)_3\text{GeH}_3$), another valuable synthetic intermediate.[3]

Reactions at the 3-Chloropropyl Chain

The terminal C-Cl bond behaves like a typical primary alkyl halide, allowing for a range of nucleophilic substitution reactions.

- Nucleophilic Substitution (S_N2): The primary carbon is an excellent electrophile for S_N2 reactions.^[14] This allows for the introduction of various functional groups while leaving the trichlorogermyl moiety intact, provided anhydrous conditions are maintained.
 - Example Protocol (Azide Substitution):
 - Dissolve **3-Chloropropyltrichlorogermane** in a dry, aprotic polar solvent like acetonitrile.
 - Add sodium azide (NaN_3) and heat the mixture under an inert atmosphere (e.g., nitrogen or argon).
 - Monitor the reaction by TLC or GC until the starting material is consumed.
 - After cooling, filter the mixture to remove sodium chloride precipitate.
 - Remove the solvent under reduced pressure to yield crude 3-azidopropyltrichlorogermane. Further purification can be done via vacuum distillation.
- Grignard Reagent Formation: The C-Cl bond can potentially be used to form a Grignard reagent by reacting with magnesium metal in an anhydrous ether solvent.^{[8][15][16]} However, this is challenging due to the high reactivity of the Grignard reagent with the Ge-Cl bonds on the same or another molecule, which could lead to polymerization or intramolecular cyclization. Careful control of reaction conditions, such as low temperatures, would be critical.^{[17][18]}

Potential Applications in Drug Development and Materials Science

While specific applications of **3-Chloropropyltrichlorogermane** in marketed drugs are not documented, its potential lies in its role as a bifunctional linker and building block.^[19]

- Synthesis of Novel Scaffolds: The orthogonal reactivity of the two functional groups allows for stepwise functionalization. For instance, the chloropropyl group can be used to attach the

molecule to a solid support or a larger biomolecule, after which the trichlorogermyl group can be converted into other functionalities.

- Development of Germanium-Containing Prodrugs: Organogermanium compounds like propagermanium have been investigated for their biological activities.[2] **3-Chloropropyltrichlorogermane** could serve as a starting point for creating novel germanium-based therapeutic agents or prodrugs, where the germanium moiety modulates properties like solubility or biological activity.
- Materials Science: The ability of the trichlorogermyl group to hydrolyze and form stable Ge-O-Ge networks makes this compound a candidate for surface modification and the creation of hybrid organic-inorganic materials and coatings.

Conclusion

3-Chloropropyltrichlorogermane is a highly reactive, bifunctional molecule with considerable potential in advanced synthetic chemistry. Its dual reactivity, allowing for selective manipulation of either the alkyl chloride or the trichlorogermyl group, makes it a valuable precursor for creating complex molecular architectures. While its handling requires rigorous anhydrous conditions due to its moisture sensitivity, a thorough understanding of its chemical properties opens avenues for its use in synthesizing novel organogermanium compounds for applications ranging from materials science to the targeted design of biologically active molecules for drug discovery.

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